

Application Note & Protocol: Quantitative Analysis of Bis(4-tert-butylphenyl) disulfide

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Compound of Interest

Compound Name: *Bis(4-tert-butylphenyl) disulfide*

Cat. No.: B3057016

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Introduction

Bis(4-tert-butylphenyl) disulfide is a chemical compound that may be encountered as a manufacturing intermediate, a degradation product of certain antioxidants, or as a potential extractable or leachable from polymer-based materials used in pharmaceutical manufacturing and storage. Its detection and quantification are crucial for quality control, safety assessment, and regulatory compliance. This document provides an overview of suitable analytical methodologies for the quantification of **Bis(4-tert-butylphenyl) disulfide**, along with representative experimental protocols. The methods described are based on common analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS), which are standard in the pharmaceutical and chemical analysis industries.

Analytical Methodologies Overview

The quantification of **Bis(4-tert-butylphenyl) disulfide** in various matrices, such as process streams, final drug products, or as a leachable in stability studies, can be effectively achieved using modern chromatographic techniques. The choice of method often depends on the sample matrix, the required sensitivity, and the available instrumentation.

- High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) or Mass Spectrometry (MS) detection is a versatile and robust technique for the analysis of **Bis(4-**

tert-butylphenyl) disulfide. Its non-volatile and semi-polar nature makes it well-suited for HPLC separation.

- Gas Chromatography-Mass Spectrometry (GC-MS) is another powerful technique, particularly for volatile and semi-volatile organic compounds. While **Bis(4-tert-butylphenyl) disulfide** has a relatively high molecular weight, it can be analyzed by GC-MS, often after derivatization, to improve its volatility and chromatographic behavior.

Quantitative Data Summary

The following table summarizes representative quantitative data for analytical methods used for compounds structurally similar to **Bis(4-tert-butylphenyl) disulfide**, such as other bisphenols and related phenolic compounds. This data is provided for illustrative purposes to indicate the expected performance of the proposed methods. Method validation for **Bis(4-tert-butylphenyl) disulfide** is required to establish specific performance characteristics.

Analytical Method	Analyte	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity (R^2)	Recovery (%)	Reference
HPLC-UV	4,4'-Bis(bromomethyl) biphenyl	Drug Substance	0.153 $\mu\text{g/g}$	0.463 $\mu\text{g/g}$	0.9994	97.6 - 104.6	[1]
HPLC-DAD	Bisphenol A	Aquaculture Feed & Medium	0.21 ng/ μL	-	>0.99	-	[2]
HPLC-DAD	tert-Octylphenol	Aquaculture Feed & Medium	0.17 ng/ μL	-	>0.99	-	[2]
GC-MS/MS	Substituted Diphenyl amines	Wastewater	0.02 - 0.1 ng/mL	0.06 - 0.3 ng/mL	>0.99	71.5 - 117	[3]
GC-MS/MS	Alkyl Halides (PGIs)	Pharmaceutical	0.01 ppm	0.025 ppm	>0.99	-	[4]
LC-MS/MS	4-tert-butylphenol	Drinking Water	0.1 ng/mL	-	0.9998	85.3 - 97.4	[5]

Experimental Protocols

Protocol 1: Quantification of Bis(4-tert-butylphenyl) disulfide by HPLC-UV

This protocol describes a general method for the quantification of **Bis(4-tert-butylphenyl) disulfide** in a relatively clean sample matrix, such as a process stream or a drug product formulation where the excipients do not interfere.

1. Materials and Reagents

- **Bis(4-tert-butylphenyl) disulfide** reference standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- Volumetric flasks, pipettes, and autosampler vials

2. Instrumentation

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Data acquisition and processing software

3. Standard Preparation

- Prepare a stock solution of **Bis(4-tert-butylphenyl) disulfide** (e.g., 1 mg/mL) in acetonitrile.
- Prepare a series of calibration standards by serially diluting the stock solution with the mobile phase to cover the expected concentration range of the samples.

4. Sample Preparation

- Accurately weigh or pipette the sample into a volumetric flask.
- Dissolve and dilute the sample with acetonitrile or a suitable solvent that is compatible with the mobile phase.

- Filter the sample through a 0.45 µm syringe filter before injection.

5. Chromatographic Conditions

- Mobile Phase: Isocratic or gradient elution with Acetonitrile and Water. A typical starting point could be 80:20 (v/v) Acetonitrile:Water.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- UV Detection Wavelength: Based on the UV spectrum of **Bis(4-tert-butylphenyl) disulfide**. A wavelength around 230 nm is a reasonable starting point for phenolic compounds.[6]
- Run Time: Sufficient to allow for the elution of the analyte and any interfering peaks.

6. Data Analysis

- Generate a calibration curve by plotting the peak area of the calibration standards against their concentrations.
- Determine the concentration of **Bis(4-tert-butylphenyl) disulfide** in the samples by interpolating their peak areas from the calibration curve.

Protocol 2: Quantification of Bis(4-tert-butylphenyl) disulfide in a Complex Matrix by GC-MS

This protocol is suitable for the trace-level quantification of **Bis(4-tert-butylphenyl) disulfide** in complex matrices, such as leachables from plastic packaging or environmental samples, where higher selectivity and sensitivity are required.

1. Materials and Reagents

- **Bis(4-tert-butylphenyl) disulfide** reference standard
- Dichloromethane (GC grade)

- Hexane (GC grade)
- Sodium sulfate (anhydrous)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- Internal standard (e.g., a deuterated analog or a compound with similar chemical properties)

2. Instrumentation

- Gas Chromatograph with a Mass Spectrometric detector (GC-MS)
- Capillary column suitable for semi-volatile compounds (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Data acquisition and processing software

3. Standard Preparation

- Prepare a stock solution of **Bis(4-tert-butylphenyl) disulfide** (e.g., 100 μ g/mL) in dichloromethane.
- Prepare a series of calibration standards containing a fixed concentration of the internal standard.

4. Sample Preparation (Liquid-Liquid Extraction Example)

- For aqueous samples, acidify the sample with HCl to pH 2.
- Spike the sample with the internal standard.
- Extract the sample with dichloromethane (e.g., 3 x 50 mL).
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

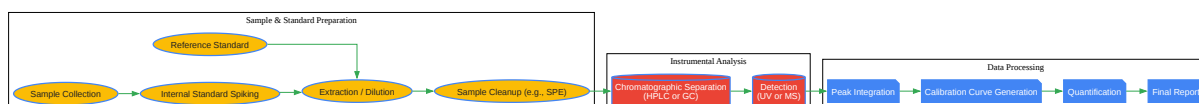
5. GC-MS Conditions

- Injector Temperature: 280 °C
- Injection Mode: Splitless
- Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min)
- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 1 min
 - Ramp to 250 °C at 15 °C/min, hold for 5 min
 - Ramp to 300 °C at 10 °C/min, hold for 10 min
- MS Transfer Line Temperature: 290 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM) using characteristic ions for **Bis(4-tert-butylphenyl) disulfide** and the internal standard.

6. Data Analysis

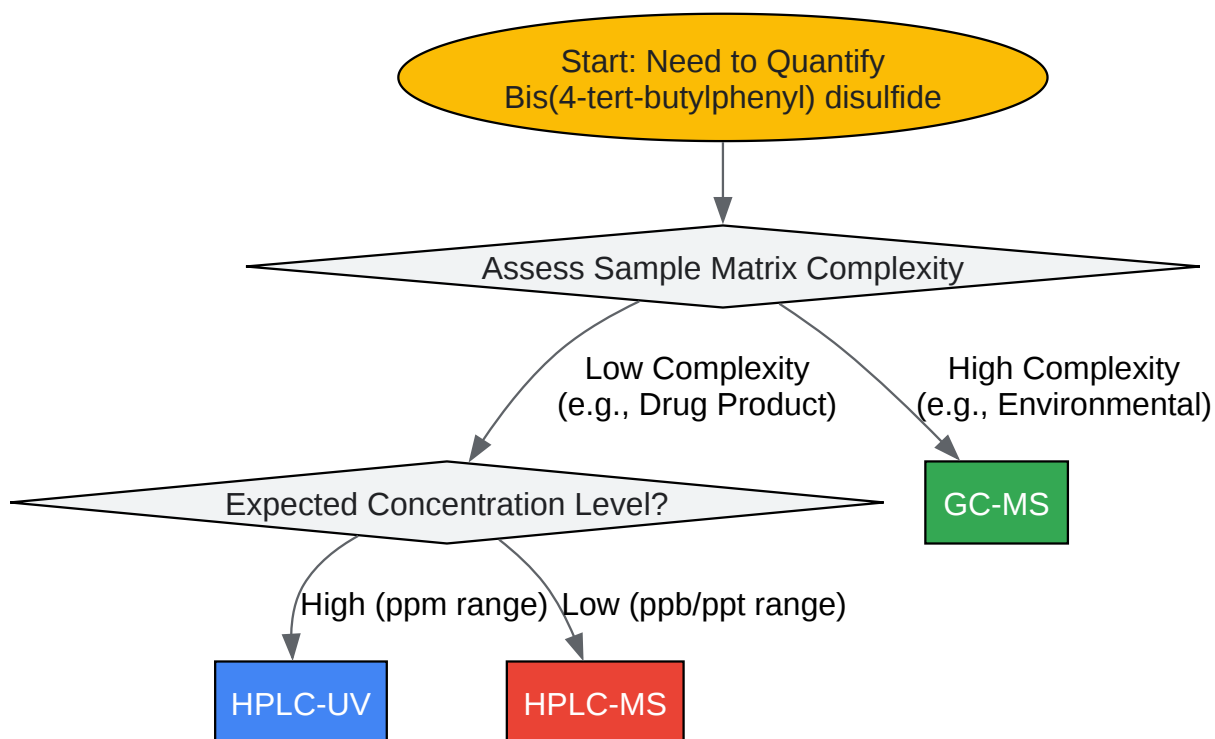
- Generate a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibration standards.
- Quantify the concentration of **Bis(4-tert-butylphenyl) disulfide** in the samples using the calibration curve.

Visualizations



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Caption: General workflow for the quantitative analysis of **Bis(4-tert-butylphenyl) disulfide**.



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Caption: Decision tree for selecting an appropriate analytical method.

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